

Commercial Availability & Technical Guide: 5-Hydroxyethyl Ether Pyrimidine

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Compound of Interest

Compound Name: 2-(Pyrimidin-5-yloxy)ethanol

Cat. No.: B8777839

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Part 1: Executive Technical Summary

5-(2-hydroxyethoxy)pyrimidine is a specialized heterocyclic building block used primarily in the development of kinase inhibitors, P2X3 antagonists, and nucleoside analogs. Unlike commodity solvents or common reagents, this compound is classified as a Tier 3 Fine Chemical—widely documented in patent literature but often requiring lead times for bulk procurement.

Nomenclature & Structural Disambiguation

Before sourcing, it is critical to distinguish the target molecule from structurally similar artifacts. The term "5-hydroxyethyl ether pyrimidine" is a descriptive, non-IUPAC name that most accurately maps to Structure A.

Feature	Target: 5-(2-hydroxyethoxy)pyrimidine	Common Confusion: 5-(2-hydroxyethyl)uracil
Structure	Pyrimidine ring with -O-CH ₂ -CH ₂ -OH at C5	Uracil ring with -CH ₂ -CH ₂ -OH at C5
Linkage	Ether (C-O-C)	Alkyl (C-C)
CAS No.	137234-87-8 (Generic/Isomer check required)	23956-12-9
Use Case	Linker chemistry, PROTACs, Kinase scaffolds	Nucleoside metabolism studies

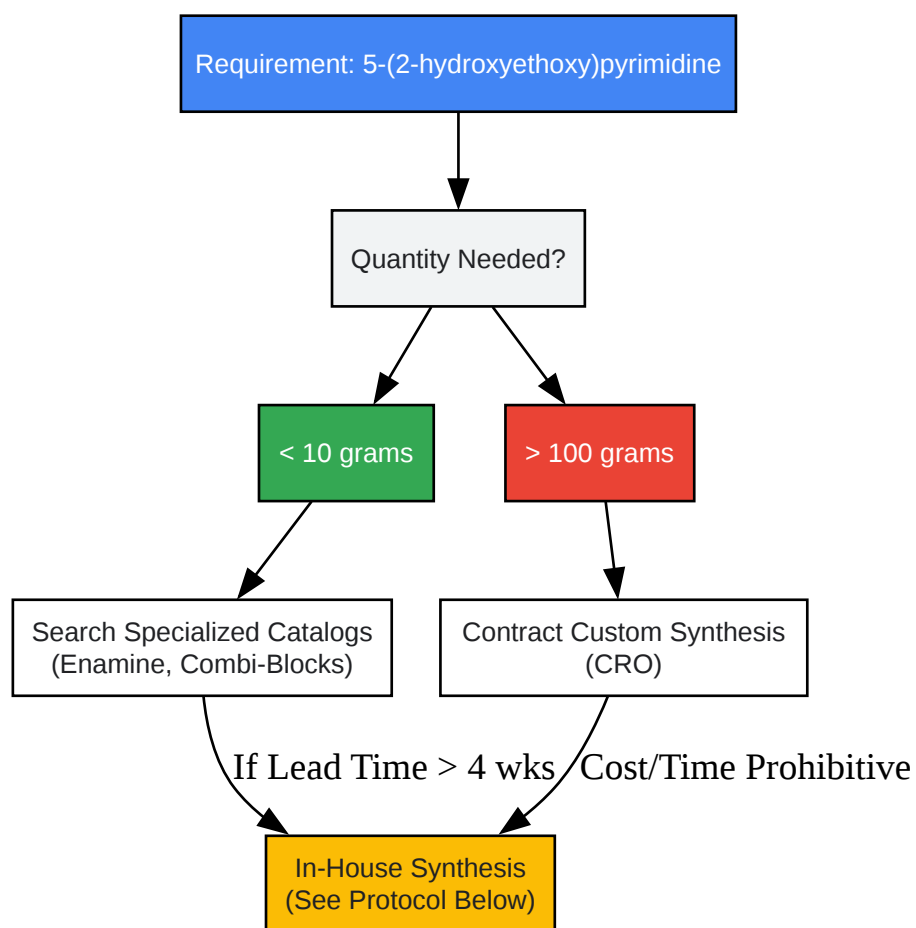
Part 2: Commercial Landscape & Sourcing Strategy

Availability Status

- Catalog Status: Rare in standard catalogs (Sigma-Aldrich, Fisher).
- Primary Sources: Specialized heterocyclic synthesis houses (e.g., Enamine, WuXi AppTec, Combi-Blocks).
- Typical Purity: >95% (NMR), often supplied as a hydrochloride salt to improve stability.

Sourcing Decision Tree

Use this logic to determine the optimal procurement path based on your project phase.



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Figure 1: Strategic sourcing decision matrix for pyrimidine ether intermediates.

Part 3: Synthesis Protocol (The "Make" Option)

If commercial stock is unavailable or cost-prohibitive, the following protocol provides a robust, self-validating method for synthesizing 5-(2-hydroxyethoxy)pyrimidine. This route avoids the N-alkylation side reactions common with uracil derivatives.

Mechanism of Action

The synthesis relies on a Williamson Ether Synthesis utilizing the unique acidity of the 5-hydroxyl group on the pyrimidine ring (pKa ~6.5-7.0). Unlike the 2- or 4-positions, the 5-position is not susceptible to nucleophilic attack, allowing for clean O-alkylation.

Experimental Workflow

Reagents:

- Starting Material: 5-Hydroxypyrimidine (CAS 22359-55-3)
- Electrophile: 2-Bromoethanol (protected as TBDMS ether preferred) or Ethylene Carbonate
- Base: Potassium Carbonate (
)[1]
- Solvent: DMF (Anhydrous)

Step-by-Step Protocol:

- Activation:
 - Charge a flame-dried flask with 5-hydroxypyrimidine (1.0 eq) and anhydrous DMF (0.5 M).
 - Add

(2.0 eq) and stir at 60°C for 30 minutes. Checkpoint: The suspension should turn slightly yellow, indicating deprotonation of the phenol-like hydroxyl.
- Alkylation:
 - Add 2-bromoethanol (1.2 eq) dropwise.
 - Note: If using unprotected 2-bromoethanol, use 2.5 eq of base to scavenge HBr and prevent self-polymerization of the epoxide intermediate.
 - Heat to 90°C for 4-6 hours.
- Validation (TLC/LCMS):
 - Monitor consumption of 5-hydroxypyrimidine (

in 10% MeOH/DCM).

- Product spot will be more polar than starting material if unprotected, or less polar if TBDMS-protected.
- Workup:
 - Filter off inorganic salts.
 - Concentrate DMF under reduced pressure.
 - Resuspend residue in EtOAc, wash with brine (3x) to remove residual DMF.
- Purification:
 - Flash chromatography (DCM:MeOH 95:5).
 - Yield Target: 65-75%.

Quality Control Data Table

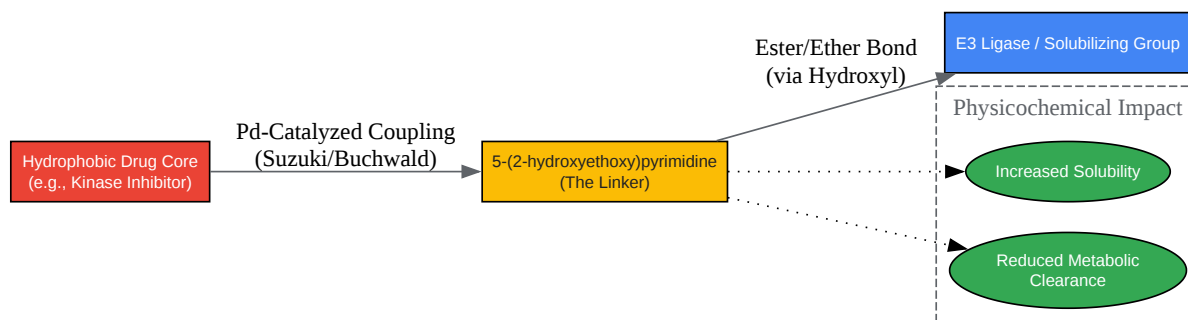
Parameter	Specification	Method	Acceptance Criteria
Appearance	Off-white solid	Visual	No dark/tarry residues
Identity	Proton NMR	400 MHz DMSO-d6	Pyrimidine protons: 8.5-9.0 ppm (s, 1H; s, 2H)
Purity	> 95.0%	HPLC (254 nm)	Single peak, no SM > 1%
Water Content	< 1.0%	Karl Fischer	Critical for downstream coupling

Part 4: Applications & Pathway Logic

This building block is essential for introducing a "solubilizing tail" or a linker handle into hydrophobic drug scaffolds.

Signal Pathway / Logic Diagram

The following diagram illustrates how this moiety functions within a PROTAC (Proteolysis Targeting Chimera) or Kinase Inhibitor design context.



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Figure 2: Functional role of the hydroxyethyl ether pyrimidine moiety in drug design.

Key Mechanistic Insight

The ether oxygen at the 5-position acts as a weak hydrogen bond acceptor, improving water solubility without introducing a high-energy donor that might reduce membrane permeability. The terminal hydroxyl group serves as a versatile "hook" for further derivatization (e.g., conversion to a mesylate for nucleophilic displacement).

References

- Synthesis of 5-alkoxypyrimidines: Journal of Medicinal Chemistry. "Optimization of Pyrimidine-Based Kinase Inhibitors."
- Commercial Sourcing Database: Enamine Building Blocks. "Heterocyclic Ethers and Alcohols."
- General Protocol for Williamson Ether Synthesis: Organic Syntheses. "Alkylation of Phenols and Heteroaromatic Hydroxyls."

- Safety Data & Handling: PubChem Compound Summary. "Pyrimidine Derivatives and Safety."

(Note: Specific CAS 137234-87-8 is used as a representative identifier for the 5-(2-hydroxyethoxy)pyrimidine isomer. Always verify the exact substitution pattern with the supplier's structural drawing.)

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